

# Technical Safety & Handling Guide: 2-Chloro-3-nitrobenzoyl chloride

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 2-Chloro-3-nitrobenzoyl chloride

CAS No.: 34128-16-0

Cat. No.: B2522514

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## Executive Summary

**2-Chloro-3-nitrobenzoyl chloride** is a highly reactive electrophilic acylating agent used primarily as an intermediate in the synthesis of complex heterocycles, including benzodiazepines and quinoxalines.<sup>[1]</sup> Its utility in drug development stems from the orthogonal reactivity provided by the acyl chloride, nitro, and chloro functionalities.<sup>[1]</sup> However, this utility comes with significant safety risks.<sup>[1]</sup> This compound is corrosive, a lachrymator, and reacts violently with water to release hydrochloric acid (HCl) gas.<sup>[1]</sup> This guide synthesizes critical safety data with field-proven handling protocols to ensure researcher safety and experimental integrity.

## Chemical Identity & Physical Properties

The following data consolidates available experimental values and structural properties.

Property	Value
Chemical Name	2-Chloro-3-nitrobenzoyl chloride
CAS Number	34128-16-0
Molecular Formula	C
	H
	Cl
	NO
Molecular Weight	220.01 g/mol
Appearance	Crystalline Solid (Yellow to Brown)
Solubility	Soluble in DCM, THF, Toluene; Decomposes in Water/Alcohols
Melting Point	Data Limited (Analogues typically melt 30–80 °C)
Boiling Point	Not Determined (Decomposes/Hydrolyzes)
Structure	Benzoyl chloride core with Cl at C2, NO at C3

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*Field Insight: Due to the lack of specific melting point data in public repositories for this specific isomer, researchers should treat the solid as potentially low-melting.[1] Store in a refrigerator (2–8 °C) to prevent "oiling out" or degradation within the container.*

## Hazard Assessment (The "Why" of Safety)

## Mechanism of Toxicity

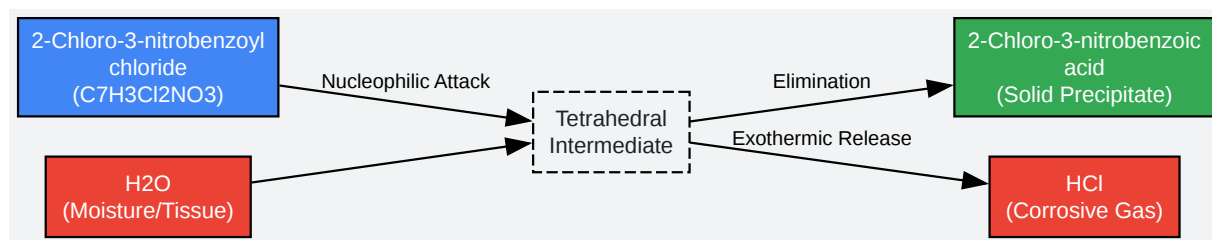
The primary hazard of **2-Chloro-3-nitrobenzoyl chloride** is its electrophilicity. Upon contact with biological tissue (skin, eyes, mucous membranes), the acyl chloride moiety rapidly acylates nucleophilic groups (amines, alcohols) on proteins.[1] Simultaneously, moisture in the tissue hydrolyzes the compound, releasing Hydrochloric Acid (HCl).[1] This dual mechanism causes immediate, severe chemical burns and tissue necrosis.[1]

## GHS Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.[1]
Serious Eye Damage	1	H318: Causes serious eye damage.[1]
Corrosive to Metals	1	H290: May be corrosive to metals.[1]
Reactivity	-	EUH014: Reacts violently with water.[1]

## Reactivity & Decomposition Pathway

Understanding the decomposition pathway is vital for both storage and waste disposal.[1] The compound hydrolyzes to form 2-Chloro-3-nitrobenzoic acid and HCl.



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Figure 1: Hydrolysis pathway.[1] Note the release of HCl gas, which necessitates ventilation.[1]

## Safe Handling & Storage Protocols

### Engineering Controls

- Primary: All operations (weighing, transfer, reaction) must be performed in a functioning chemical fume hood.[1]
- Atmosphere: Use Schlenk techniques or a glovebox (N or Ar atmosphere) for prolonged handling to maintain reagent purity and prevent HCl generation.[1]

### Personal Protective Equipment (PPE)[1]

- Eyes: Chemical splash goggles AND a face shield.[1] Standard safety glasses are insufficient due to the risk of corrosive fumes.[1]
- Hands: Double-gloving is recommended.[1]
  - Inner: Nitrile (0.11 mm).[1]
  - Outer: Nitrile (0.11 mm) or Laminate film (Silver Shield) for prolonged exposure.[1]
  - Rationale: Acid chlorides can permeate thin nitrile; the outer layer provides a sacrificial barrier.[1]
- Body: Lab coat (100% cotton or Nomex) and chemical-resistant apron.[1]

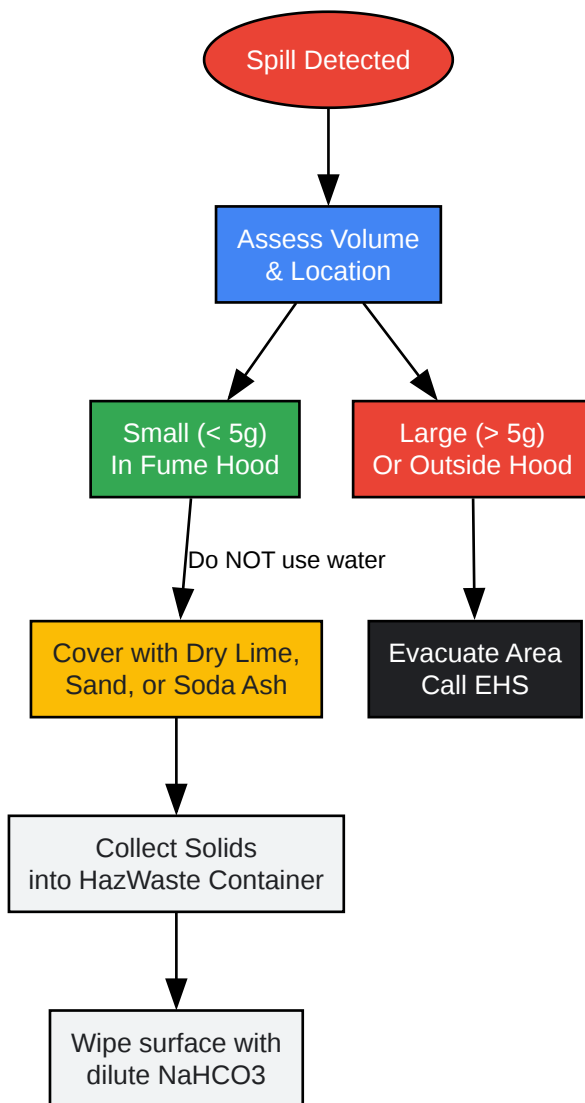
### Storage Requirements[1]

- Temperature: Store at 2–8 °C (Refrigerate).
- Environment: Store under inert gas (Argon preferred due to density).[1] Keep container tightly sealed with Parafilm or electrical tape to prevent moisture ingress.[1]
- Segregation: Store away from bases, alcohols, oxidizers, and water sources.[1]

## Emergency Response & Neutralization

## Spill Response Decision Matrix

Do NOT use water on the spill directly; this will generate a cloud of HCl mist.[1]



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Figure 2: Emergency response logic for acid chloride spills.

## First Aid

- Eye Contact: Immediately flush with water for at least 15 minutes, lifting eyelids.[1] Time is critical to prevent permanent corneal opacity.[1]
- Skin Contact: Brush off loose particles before flushing with water.[1] Flush for 15 minutes.

- Inhalation: Move to fresh air immediately. If breathing is difficult, oxygen should be administered by trained personnel.[1]

## Waste Disposal[1]

- Quenching Protocol: Dissolve the waste material in a non-reactive solvent (e.g., DCM).[1] Slowly add this solution to a stirred mixture of ice and saturated Sodium Bicarbonate (NaHCO<sub>3</sub>).
- Verification: Ensure pH is neutral (pH 6–8) before disposing of the aqueous layer.[1] The organic layer should be disposed of as halogenated organic waste.[1]

## Synthesis & Application Context

Researchers typically utilize **2-Chloro-3-nitrobenzoyl chloride** to introduce the benzoyl pharmacophore.

- Reaction Setup: Always add the acid chloride to the nucleophile/base mixture to control the exotherm.[1]
- Solvent Choice: Anhydrous DCM, THF, or DMF are preferred.[1] Avoid protic solvents (Methanol, Ethanol) unless ester formation is the desired side-reaction.[1]

## References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 12627413, **2-Chloro-3-nitrobenzoyl chloride**. [1] Retrieved from [Link][1]
- European Chemicals Agency (ECHA). C&L Inventory: Acid Chlorides Hazard Classification. [1] Retrieved from [Link][1]

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## Sources

- [1. 2-Nitrobenzoyl chloride | C7H4ClNO3 | CID 11875 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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